

Comparative Analysis of Eriodictyol 7-O-Glucuronide Activity Across Diverse Cell Lines

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Eriodictyol 7-O-glucuronide*

Cat. No.: *B1247359*

[Get Quote](#)

For Immediate Release

A comprehensive analysis of recent studies reveals the varied biological activities of **Eriodictyol 7-O-glucuronide** and its related glycoside derivatives across several human and murine cell lines. This guide synthesizes key findings on the anti-inflammatory, anti-allergic, and antioxidant properties of these compounds, providing researchers, scientists, and drug development professionals with a valuable comparative resource. The data highlights the potential of eriodictyol metabolites in therapeutic applications, warranting further investigation into their mechanisms of action.

Quantitative Data Summary

The following tables summarize the key quantitative findings from studies investigating the effects of **Eriodictyol 7-O-glucuronide** and its glucoside form on various cell lines.

Table 1: Anti-Allergic and Anti-inflammatory Activity of Eriodictyol 7-O- β -d-glucuronide (EDG) in KU812F Cells

Parameter	Concentration (μ M)	Result
Fc ϵ RI Expression		
10	Reduction from 30.0% to 25.5%	
25	Reduction to 21.0%	
50	Reduction to 19.4%	
100	Reduction to 16.5%	
Cell Viability	Up to 100	No toxic effects observed

Data sourced from a study on the inhibitory effects of EDG in Fc ϵ RI-mediated human basophilic KU812F cell activation.[\[1\]](#)

Table 2: Lipid-Lowering and Antioxidant Effects of Eriodictyol 7-O- β -D glucopyranoside in HepG2 Cells

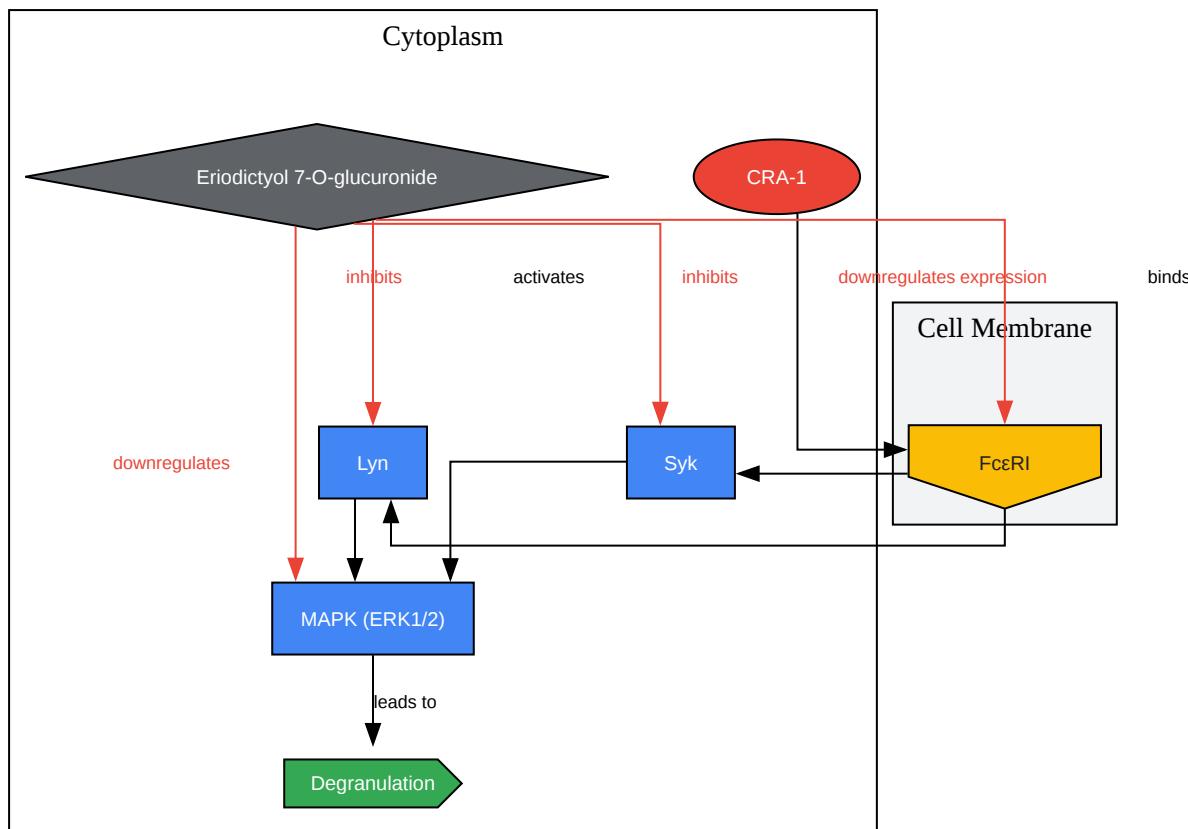
Parameter	Concentration	Result
Hepatocellular Triglyceride (TG) Levels	25 μ M	Suppressed FFA-induced elevation to 62% (P<0.001)
Hepatic Lipid Peroxidation	25 μ M	Significantly inhibited FFA-induced lipid peroxidation (P<0.001)
Cell Viability	Not specified	No detectable morphological changes or toxicity observed

Data from a study on the effects of Eriodictyol 7-O- β -D glucopyranoside on free fatty acid (FFA)-treated human HepG2 hepatocellular carcinoma cells.[\[2\]](#)[\[3\]](#)

Signaling Pathways and Experimental Workflow

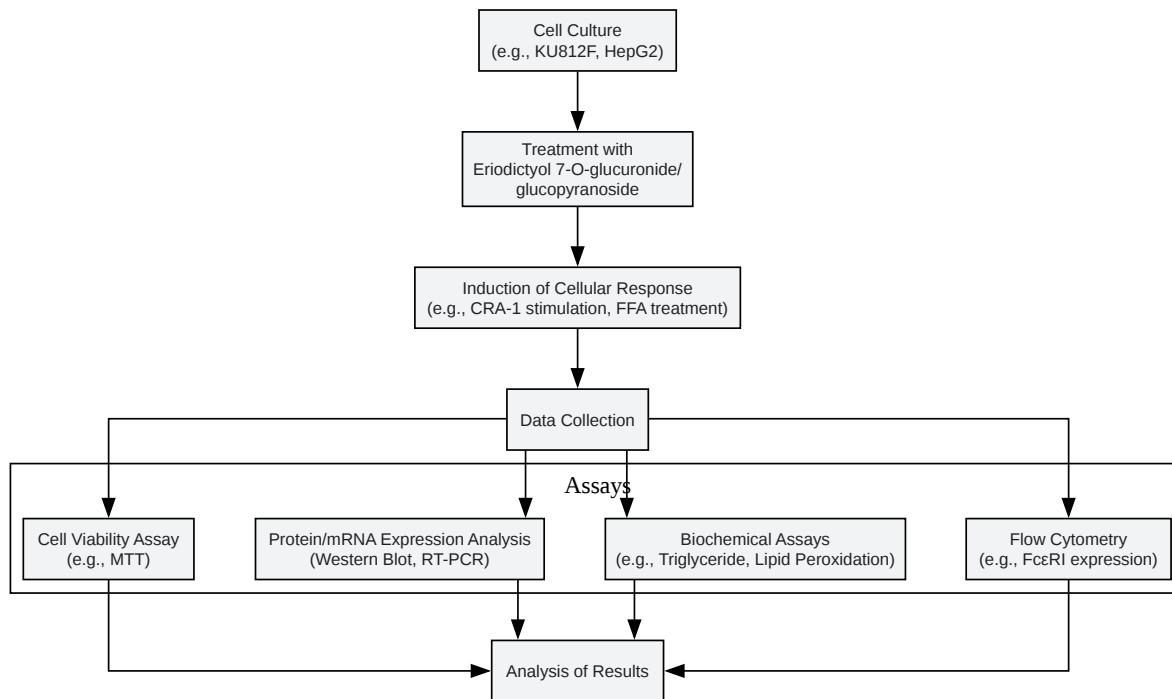
The biological activities of **Eriodictyol 7-O-glucuronide** and its derivatives are underpinned by their interaction with key cellular signaling pathways. The diagrams below illustrate the

proposed mechanisms of action and a typical experimental workflow for assessing these activities.



[Click to download full resolution via product page](#)

Caption: Proposed anti-allergic signaling pathway of **Eriodictyol 7-O-glucuronide** in KU812F cells.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. Eriodictyol 7-O-β-D glucopyranoside from Coreopsis tinctoria Nutt. ameliorates lipid disorders via protecting mitochondrial function and suppressing lipogenesis - PMC

[pmc.ncbi.nlm.nih.gov]

- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Comparative Analysis of Eriodictyol 7-O-Glucuronide Activity Across Diverse Cell Lines]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1247359#eriodictyol-7-o-glucuronide-activity-in-different-cell-lines>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com